

Storage and handling best practices for 2-Cyclopropylacetaldehyde

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Compound of Interest

Compound Name: 2-Cyclopropylacetaldehyde

Cat. No.: B049383

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Technical Support Center: 2-Cyclopropylacetaldehyde

This technical support center provides best practices for the storage and handling of **2-Cyclopropylacetaldehyde**, along with troubleshooting guides and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals.

Storage and Handling Best Practices

Proper storage and handling of **2-Cyclopropylacetaldehyde** are crucial for maintaining its integrity and ensuring laboratory safety. Due to its reactivity as an aldehyde, specific precautions must be taken to prevent degradation and potential hazards.

Frequently Asked Questions (FAQs): Storage and Handling

Q1: What are the recommended storage conditions for **2-Cyclopropylacetaldehyde**?

A1: To ensure stability, **2-Cyclopropylacetaldehyde** should be stored under an inert atmosphere (e.g., nitrogen or argon) in a tightly sealed container. It is recommended to store the compound in a freezer at temperatures of -20°C. This minimizes the risk of degradation through oxidation and polymerization.

Q2: What personal protective equipment (PPE) should be worn when handling **2-Cyclopropylacetaldehyde**?

A2: Due to its hazard profile, appropriate PPE is mandatory. This includes:

- Eye Protection: Chemical safety goggles and a face shield.
- Hand Protection: Chemical-resistant gloves (e.g., nitrile or butyl rubber).
- Body Protection: A lab coat and closed-toe shoes.
- Respiratory Protection: Work should be conducted in a well-ventilated fume hood to avoid inhalation of vapors.

Q3: What are the primary hazards associated with **2-Cyclopropylacetaldehyde**?

A3: According to the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals, **2-Cyclopropylacetaldehyde** is classified as follows:

- Harmful if swallowed (Acute toxicity, oral).[1]
- Causes serious eye damage.[1]

Table 1: GHS Hazard Information for **2-Cyclopropylacetaldehyde**

Hazard Class	Category	GHS Code	Signal Word	Hazard Statement
Acute toxicity, oral	4	H302	Warning	Harmful if swallowed
Serious eye damage/irritation	1	H318	Danger	Causes serious eye damage

Source: European Chemicals Agency (ECHA) C&L Inventory[1]

Q4: How should I handle **2-Cyclopropylacetaldehyde** to prevent degradation?

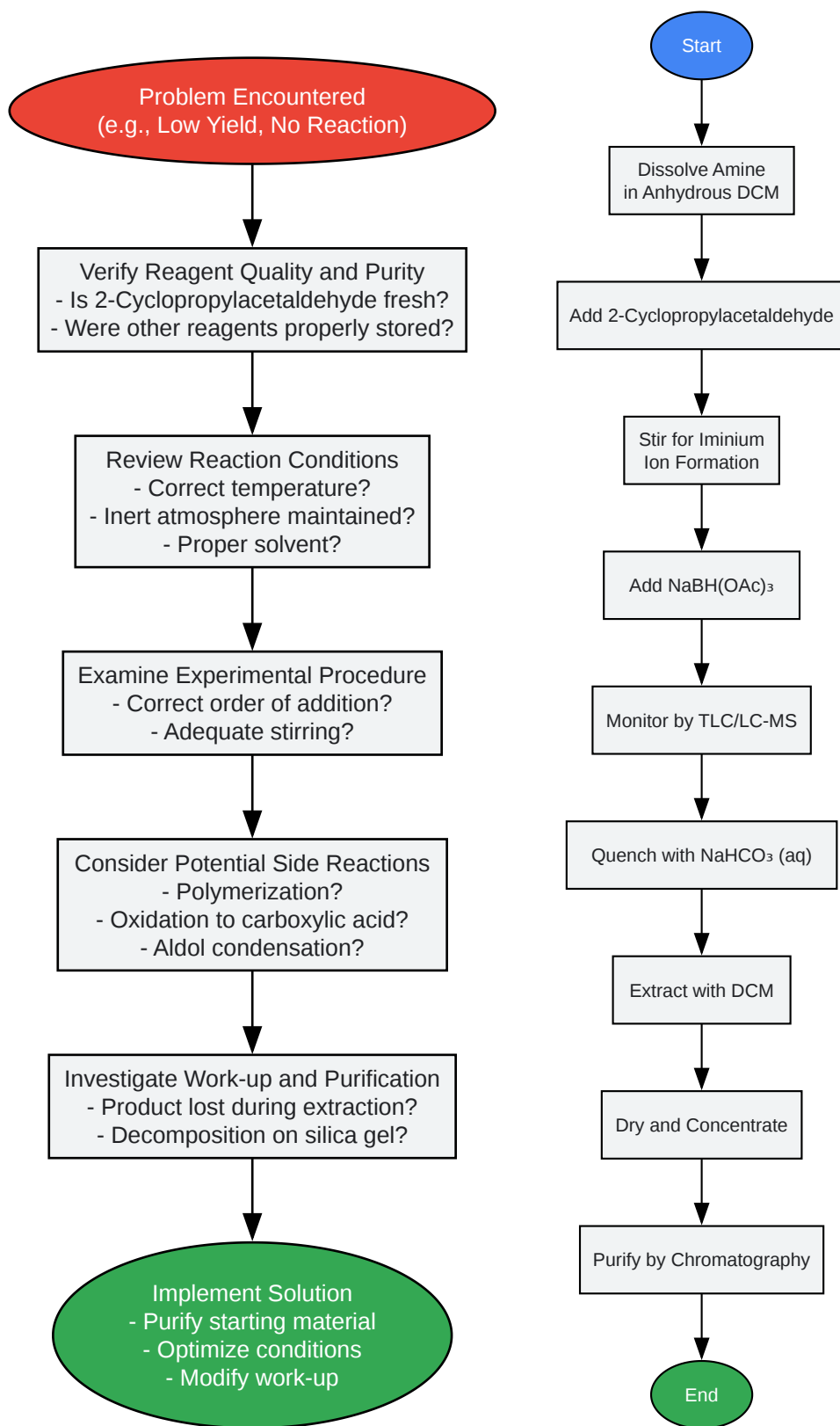
A4: Aldehydes are prone to oxidation and polymerization. To prevent this:

- Inert Atmosphere: Always handle the compound under an inert atmosphere to prevent contact with oxygen.
- Avoid Contaminants: Ensure all glassware is clean and dry. Avoid contact with acids, bases, and metals that can catalyze polymerization.
- Inhibitors: For long-term storage or distillation, the addition of a polymerization inhibitor, such as hydroquinone, may be considered.

Troubleshooting Guides for Experiments

Encountering issues during experiments is common. This section provides troubleshooting guidance for reactions involving **2-Cyclopropylacetaldehyde**.

Logical Troubleshooting Workflow



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References

- 1. 2-Cyclopropylacetaldehyde | C₅H₈O | CID 10307849 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Storage and handling best practices for 2-Cyclopropylacetaldehyde]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b049383#storage-and-handling-best-practices-for-2-cyclopropylacetaldehyde]

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